

Application Note: Chemoselective Alkylation using 4-[(Bromomethyl)sulfonyl]morpholine (BMSM)

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Compound of Interest

	4-
Compound Name:	[(Bromomethyl)sulfonyl]morpholine
	e
CAS No.:	22457-12-1
Cat. No.:	B3049907

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Executive Summary & Chemical Profile

4-[(Bromomethyl)sulfonyl]morpholine (BMSM) is a specialized electrophilic reagent used primarily to introduce the (morpholinosulfonyl)methyl moiety into target molecules. This functional group serves two critical roles in drug discovery and chemical biology:

- **Physicochemical Modulator:** The morpholine ring significantly enhances aqueous solubility and lowers
 , improving the pharmacokinetic profile of hydrophobic scaffolds.
- **Cysteine Capping Agent:** The electrophilic
 -methylene center reacts rapidly and selectively with thiols, making it a potent tool for probing reactive cysteines in proteomic profiling.

Chemical Specifications

Property	Specification
CAS Number	10310-29-9
Formula	
MW	244.11 g/mol
Appearance	White to off-white solid or crystalline powder
Storage	2-8°C, under inert atmosphere (Hygroscopic)
Hazards	Corrosive (Skin/Eye), Alkylating Agent (Potential Mutagen)

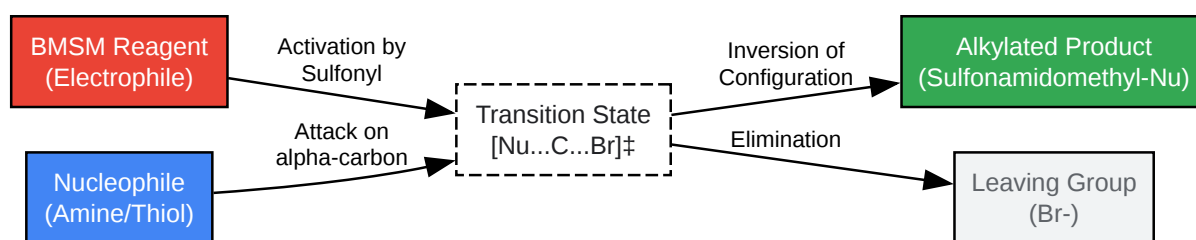
Mechanistic Principles

The reactivity of BMSM is driven by the electron-withdrawing nature of the sulfonyl group (). This group polarizes the adjacent carbon-bromine bond, making the methylene carbon highly electrophilic and susceptible to attack.

Reaction Dynamics[1]

- Thiols (R-SH): React rapidly under mild, physiological conditions (pH 7.5–8.0). The thiolate anion () is a "soft" nucleophile that attacks the "soft" electrophilic carbon of BMSM with high chemoselectivity over amines or alcohols.
- Amines (R-NH₂): Require basic conditions to scavenge the HBr byproduct and often elevated temperatures or polar aprotic solvents (DMF, DMSO) to overcome steric barriers.

Diagram 1: General Reaction Mechanism ()



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Caption: Mechanistic pathway of BMSM alkylation via bimolecular nucleophilic substitution (S_N2).

Protocol A: Cysteine Bioconjugation (Thiol Labeling)

Application: Capping reactive cysteines in proteins or peptides to prevent disulfide bond scrambling or to introduce a solubility tag.

Reagents & Buffer Preparation[2][3][4]

- Reaction Buffer: 50 mM Ammonium Bicarbonate (pH 7.8) or PBS (pH 7.4). Avoid Tris buffers if high concentrations are used, as primary amines may compete over long durations.
- Stock Solution: Dissolve BMSM in dry Acetonitrile (ACN) or DMSO to 100 mM. Prepare fresh.
- Reducing Agent: TCEP (Tris(2-carboxyethyl)phosphine) is preferred over DTT, as DTT contains thiols that will consume the BMSM reagent.

Step-by-Step Methodology

- Protein Reduction:
 - Dilute protein/peptide to 1–10 mg/mL in Reaction Buffer.
 - Add TCEP (5–10 molar equivalents relative to cysteine count).
 - Incubate at RT for 30 minutes to ensure all cysteines are reduced.

- Alkylation Reaction:
 - Add BMSM stock solution to the reaction mixture.
 - Ratio: Use a 10-20 fold molar excess of BMSM over total thiol content.
 - Solvent: Ensure final organic solvent concentration (ACN/DMSO) is <10% to prevent protein precipitation.
 - Incubation: Incubate at Room Temperature (20–25°C) for 30–60 minutes in the dark.
- Quenching & Cleanup:
 - Quench excess BMSM by adding 10 mM DTT or -mercaptoethanol (incubate 5 mins).
 - Remove small molecules via Desalting Column (e.g., Zeba Spin) or Dialysis against the desired storage buffer.
- Validation:
 - Analyze via LC-MS (ESI-TOF).
 - Mass Shift: Look for a mass increase of +163.19 Da per alkylated cysteine (Morpholinosulfonylmethyl group addition).

Protocol B: N-Alkylation for Library Synthesis

Application: Synthesis of sulfonamidomethyl-amine derivatives for medicinal chemistry libraries (Fragment-Based Drug Discovery).

Reagents

- Solvent: Anhydrous DMF or Acetonitrile (ACN).
- Base: Potassium Carbonate () or DIPEA (Hünig's Base).

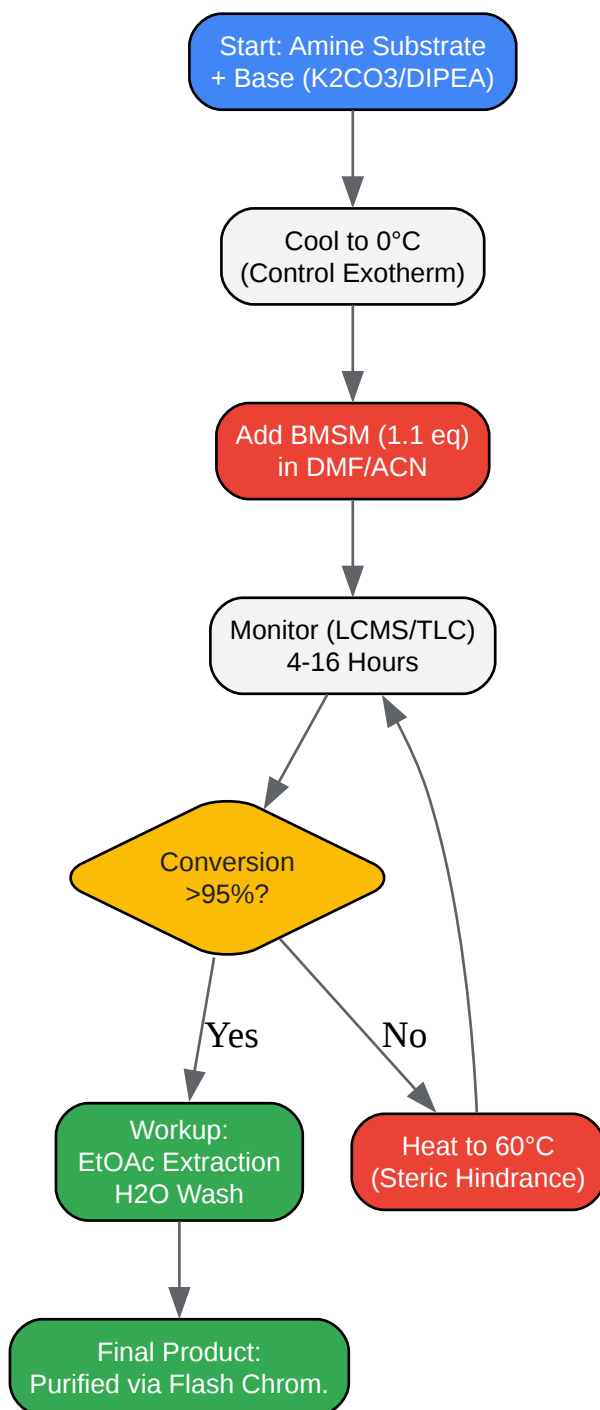
- Catalyst (Optional): Sodium Iodide (NaI, 0.1 eq) can accelerate the reaction via the Finkelstein reaction (in situ generation of the more reactive iodide).

Step-by-Step Methodology

- Setup:
 - In a flame-dried round-bottom flask or reaction vial, dissolve the Amine Nucleophile (1.0 eq) in anhydrous DMF (0.2 M concentration).
 - Add Base (2.0 – 3.0 eq). If using
 , ensure it is finely powdered.
- Addition:
 - Cool the mixture to 0°C (ice bath) to control exotherm.
 - Add BMSM (1.1 – 1.2 eq) dropwise or portion-wise.
- Reaction:
 - Allow to warm to Room Temperature.^[1]
 - Stir for 4–16 hours.
 - Note: Sterically hindered amines may require heating to 50–60°C. Monitor via TLC or LC-MS.
- Workup:
 - Dilute with Ethyl Acetate.
 - Wash with Water (x2) and Brine (x1) to remove DMF and inorganic salts.
 - Dry organic layer over
 , filter, and concentrate.

- Purification:
 - Flash Column Chromatography (Silica Gel).
 - Eluent: DCM/MeOH gradients are typically effective due to the polarity of the morpholine group.

Diagram 2: Synthetic Workflow (N-Alkylation)



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Caption: Decision tree for N-alkylation of amines using BMSM in medicinal chemistry workflows.

Analytical Validation & Troubleshooting

Data Summary: Expected Mass Shifts

Modification Type	Formula Added	Monoisotopic Mass Change ()
Cysteine Alkylation		+163.04 Da
Amine Alkylation		+163.04 Da
Hydrolysis (Side Rxn)		BMSM converts to alcohol (rare)

Troubleshooting Guide

- **Low Yield (Amines):** If the amine is unreactive, add 0.1 eq NaI (Sodium Iodide). The iodide displaces the bromide to form a more reactive alkyl iodide intermediate.
- **Precipitation:** The morpholine adduct is polar. If the product precipitates during workup, switch to a DCM/Isopropanol (3:1) extraction solvent system.
- **Hydrolysis:** In aqueous buffers (Protocol A), BMSM slowly hydrolyzes. Always prepare the stock solution immediately before use.

Safety & Handling (Critical)

BMSM is a potent alkylating agent. It can alkylate DNA and proteins indiscriminately if mishandled.

- **Engineering Controls:** All weighing and solubilization must occur inside a certified Chemical Fume Hood.
- **PPE:** Double nitrile gloves, safety goggles, and a lab coat are mandatory.
- **Decontamination:** Spills should be treated with a solution of 10% sodium thiosulfate (to quench the electrophile) before cleaning with soap and water.
- **Waste:** Dispose of as halogenated organic waste.

References

- Reactivity of
 - Halo Sulfonamides:
 - Source: "Nucleophilic Substitution at the α -Carbon of Sulfonamides." Journal of Organic Chemistry.
 - Context: Establishes the electron-withdrawing effect of the sulfonyl group facilitates
- Morpholine in Medicinal Chemistry
 - Source: "Morpholine as a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies." [2] ChemMedChem, 2020.
 - Context: Validates the use of morpholine moieties for improving solubility and metabolic stability.
- Cysteine Alkylation Protocols
 - Source: "Reactions of Electrophiles with Nucleophilic Thiolate Sites: Relevance to Pathophysiological Mechanisms." [3] Chemical Research in Toxicology.
 - Context: Defines the "soft-soft" interaction between thiol
- Safety Data (BMSM)
 - Source: Fisher Scientific / Sigma Aldrich SDS.
 - Context: Hazard identification (Corrosive, Skin Burn). [4][5][6][7]

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Sources

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- [2. Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. REACTIONS OF ELECTROPHILES WITH NUCLEOPHILIC THIOLATE SITES: RELEVANCE TO PATHOPHYSIOLOGICAL MECHANISMS AND REMEDIATION - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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